Application Notes and Protocols for High-Throughput Screening Assays Utilizing Myrcludex B

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Compound of Interest

Compound Name: *Myrcludex B*

Cat. No.: *B1574749*

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Introduction

Myrcludex B, also known as Bulevirtide or Hepcludex, is a first-in-class entry inhibitor of Hepatitis B (HBV) and Hepatitis D (HDV) viruses. It functions by specifically targeting and inhibiting the sodium taurocholate co-transporting polypeptide (NTCP), the primary receptor for HBV and HDV entry into hepatocytes.[1][2] This unique mechanism of action makes **Myrcludex B** a valuable tool for the development of high-throughput screening (HTS) assays aimed at discovering novel antiviral agents that target viral entry. These application notes provide detailed protocols for two distinct HTS assays utilizing **Myrcludex B**: a cell-based HBV entry inhibition assay and a competitive binding assay.

Signaling Pathway: **Myrcludex B** Inhibition of HBV Entry

Myrcludex B competitively inhibits the binding of the HBV pre-S1 domain to the NTCP receptor on the surface of hepatocytes. This blockage prevents the initial step of viral entry,

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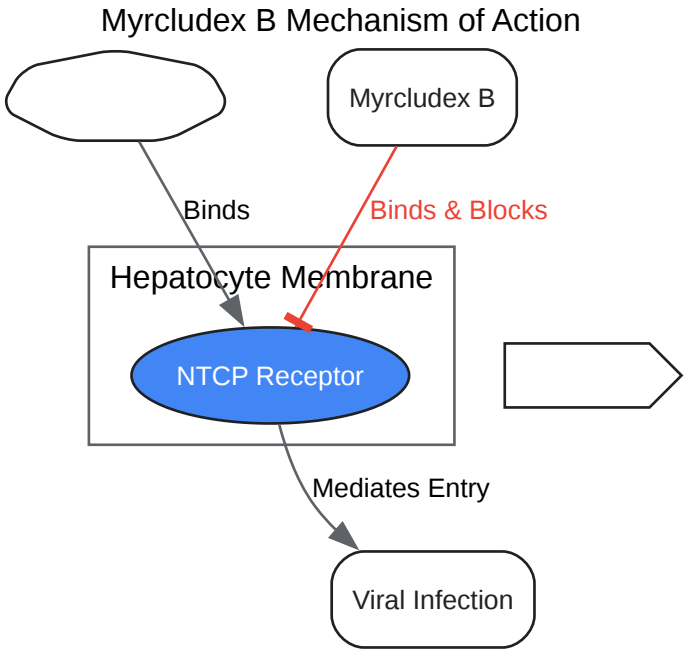
thereby inhibiting infection.



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Caption: **Myrcludex B** competitively blocks HBV binding to the NTCP receptor.

Assay 1: Cell-Based High-Throughput Screening for HBV Entry Inhibitors

This assay utilizes a recombinant HBV expressing a reporter protein (e.g., HiBiT) to quantify viral entry into NTCP-expressing cells. **Myrcludex B** serves as a positive control for entry inhibition.

Experimental Workflow

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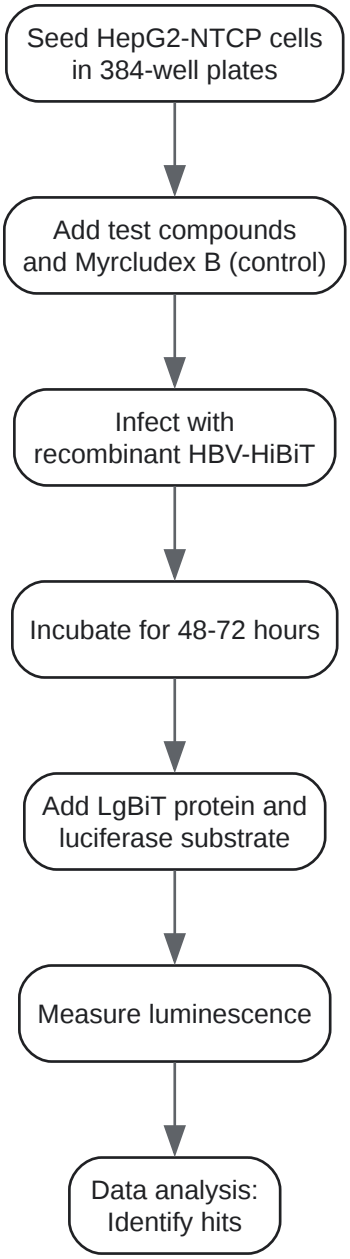
Workflow for Cell-Based HBV Entry HTS



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Caption: Workflow for the cell-based HBV entry inhibition HTS assay.

Experimental Protocol

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1. Cell Culture and Seeding:

- Culture HepG2 cells stably overexpressing human NTCP (HepG2-NTCP) in DMEM supplemented with 10% FBS, 1% penicillin-streptomycin, and a selection antibiotic (e.g., G418).
- Seed HepG2-NTCP cells into white, clear-bottom 384-well assay plates at a density of 1 x 104 cells per well in 50 µL of culture medium.
- Incubate the plates at 37°C in a 5% CO2 incubator for 24 hours.

2. Compound Addition:

- Prepare a serial dilution of test compounds and **Myrcludex B** (positive control) in DMSO. A typical concentration range for **Myrcludex B** would be from 1 pM to 1 µM.
- Using a liquid handler, transfer 100 nL of the compound solutions to the corresponding wells of the assay plate. The final DMSO concentration should not exceed 0.5%.
- For control wells, add DMSO only (negative control) and a fixed, high concentration of **Myrcludex B** (e.g., 200 nM) for the positive control.

3. Viral Infection:

- Prepare a working solution of recombinant HBV carrying a HiBiT tag in the pre-S1 region in a suitable infection medium (e.g., DMEM with 2% FBS and 4% PEG8000).
- Add 10 µL of the virus solution to each well.
- Incubate the plates at 37°C in a 5% CO2 incubator for 48 to 72 hours.

4. Luminescence Reading:

- Equilibrate the assay plates to room temperature.
- Prepare the Nano-Glo® HiBiT Lytic Detection System reagent according to the manufacturer's instructions (LgBiT protein and luciferase substrate).

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- Add 10 µL of the detection reagent to each well.
- Incubate for 10 minutes at room temperature, protected from light.
- Measure the luminescence signal using a plate reader.

Data Presentation

Compound	IC50 (nM)	Z'-Factor	Signal-to-Background
Myrcludex B	0.08	0.72	>100
Example Hit	15.2	N/A	N/A

Note: IC50 value for **Myrcludex B** is approximately 80 pM.[1] The Z'-factor is a measure of assay quality, with values between 0.5 and 1.0 indicating an excellent assay.

Assay 2: Competitive Binding High-Throughput Screening Assay

This assay is designed to identify compounds that compete with **Myrcludex B** for binding to the NTCP receptor. It utilizes a fluorescently labeled **Myrcludex B** (e.g., FITC-**Myrcludex B**).

Experimental Workflow

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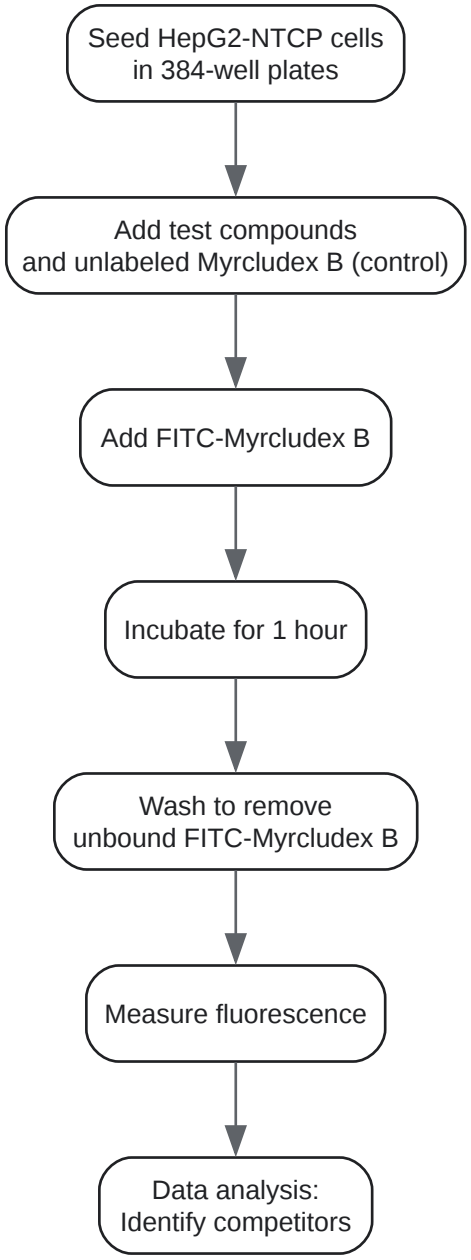
Workflow for Competitive Binding HTS



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Caption: Workflow for the competitive NTCP binding HTS assay.

Experimental Protocol

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1. Cell Culture and Seeding:

- Culture and seed HepG2-NTCP cells as described in Assay 1 in black, clear-bottom 384-well plates.

2. Compound and Labeled Peptide Addition:

- Prepare serial dilutions of test compounds and unlabeled **Myrcludex B** (positive control) in an appropriate assay buffer (e.g., Hanks' Balanced Salt Solution with 2% FBS).
- Transfer 10 µL of the compound solutions to the corresponding wells.
- Immediately add 10 µL of a pre-determined concentration of FITC-labeled **Myrcludex B** (e.g., 200 nM) to all wells.

3. Incubation and Washing:

- Incubate the plates for 1 hour at 37°C.
- Gently wash the cells three times with 50 µL of cold PBS to remove unbound FITC-**Myrcludex B**. An automated plate washer is recommended for this step to ensure consistency.

4. Fluorescence Reading:

- After the final wash, add 50 µL of PBS to each well.
- Measure the fluorescence intensity using a plate reader with appropriate filters for FITC (Excitation: ~490 nm, Emission: ~525 nm).

Data Presentation

Compound	IC50 (µM)
Unlabeled Myrcludex B	0.5 - 1.0
Example Hit	8.7

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Note: The IC50 for unlabeled **Myrcludex B** in this competitive binding format would be determined experimentally.

Counter-Screening and Hit Validation

Compounds identified as "hits" in the primary screens should be subjected to secondary assays to confirm their activity and rule out non-specific effects.

- Cytotoxicity Assays: To ensure that the observed effects are not due to cell death, hits should be tested in a cytotoxicity assay (e.g., using CellTiter-Glo®).
- Orthogonal Assays: Hits from the competitive binding assay should be validated in the cell-based viral entry assay, and vice-versa.
- Mechanism of Action Studies: Further experiments can be designed to elucidate the precise mechanism by which the hit compounds inhibit viral entry.

These detailed application notes and protocols provide a robust framework for the high-throughput screening of novel HBV and HDV entry inhibitors using **Myrcludex B** as a key tool. The assays are designed to be automatable and scalable, making them suitable for large-scale drug discovery campaigns.

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References

- 1. forum.gepatitu.net [forum.gepatitu.net]
- 2. Clinical effects of NTCP-inhibitor myrcludex B - PubMed [pubmed.ncbi.nlm.nih.gov]
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